

An In-depth Technical Guide to Racemic Methyl 2-chloropropionate

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Compound of Interest

Compound Name: Methyl 2-chloropropionate

Cat. No.: B095975

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of racemic **methyl 2-chloropropionate**. The information is intended to support laboratory research and development activities, particularly in the fields of organic synthesis and pharmaceutical development.

Physicochemical Properties

Racemic **methyl 2-chloropropionate** is a colorless liquid known for its utility as a versatile chemical intermediate.^{[1][2]} It is characterized by an ether-like odor and is classified as a flammable liquid.^{[2][3]}

Table 1: Physicochemical Data for Racemic **Methyl 2-chloropropionate**

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₇ ClO ₂	[2]
Molecular Weight	122.55 g/mol	[2]
CAS Number	17639-93-9	[2]
Appearance	Colorless clear liquid	[2][4]
Density	1.138 g/cm ³ (at 20°C)	[5]
Melting Point	< -10 °C	[6]
Boiling Point	132-133 °C	[4]
Flash Point	38 °C (closed cup)	[5]
Refractive Index	n ₂₀ /D 1.419	[7]
Vapor Pressure	30 hPa (at 20°C)	[6]
Solubility	Insoluble in water; Soluble in organic solvents.	[7][8]
pH	6-7 (in H ₂ O at 20°C)	[4][6]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of racemic **methyl 2-chloropropionate**. Key spectral data are summarized below.

Table 2: Spectroscopic Data Summary

Technique	Data Highlights
^1H NMR	Spectrum available, key for structural elucidation. [9]
^{13}C NMR	Spectrum available in CDCl_3 . [4] [10]
Mass Spectrometry	Electron ionization mass spectrum available. [11] [12]
Infrared (IR) Spectroscopy	Vapor phase and ATR-IR spectra are available for functional group identification.

Synthesis Protocols

The synthesis of **methyl 2-chloropropionate** is most commonly achieved through the chlorination of a lactate ester. The following protocols describe two prevalent methods.

Experimental Protocol 1: Synthesis via Thionyl Chloride

This method involves the direct reaction of methyl lactate with thionyl chloride.

Procedure:

- To a reaction kettle, add 534 parts by weight of thionyl chloride (purity $\geq 99\%$).[\[13\]](#)
- Maintain the reaction kettle at a constant pressure and a temperature of 70°C .[\[13\]](#)
- Slowly add 429 parts by weight of methyl lactate (purity $\geq 99\%$) dropwise into the reaction kettle.[\[13\]](#)
- The reaction generates a mixed gas of **S-methyl 2-chloropropionate**, hydrochloric acid, and sulfur dioxide.[\[13\]](#)
- Upon completion of the addition, allow the mixture to stand and layer.[\[13\]](#)
- Separate the layers to obtain the crude **methyl 2-chloropropionate**.
- Purify the product by distillation.

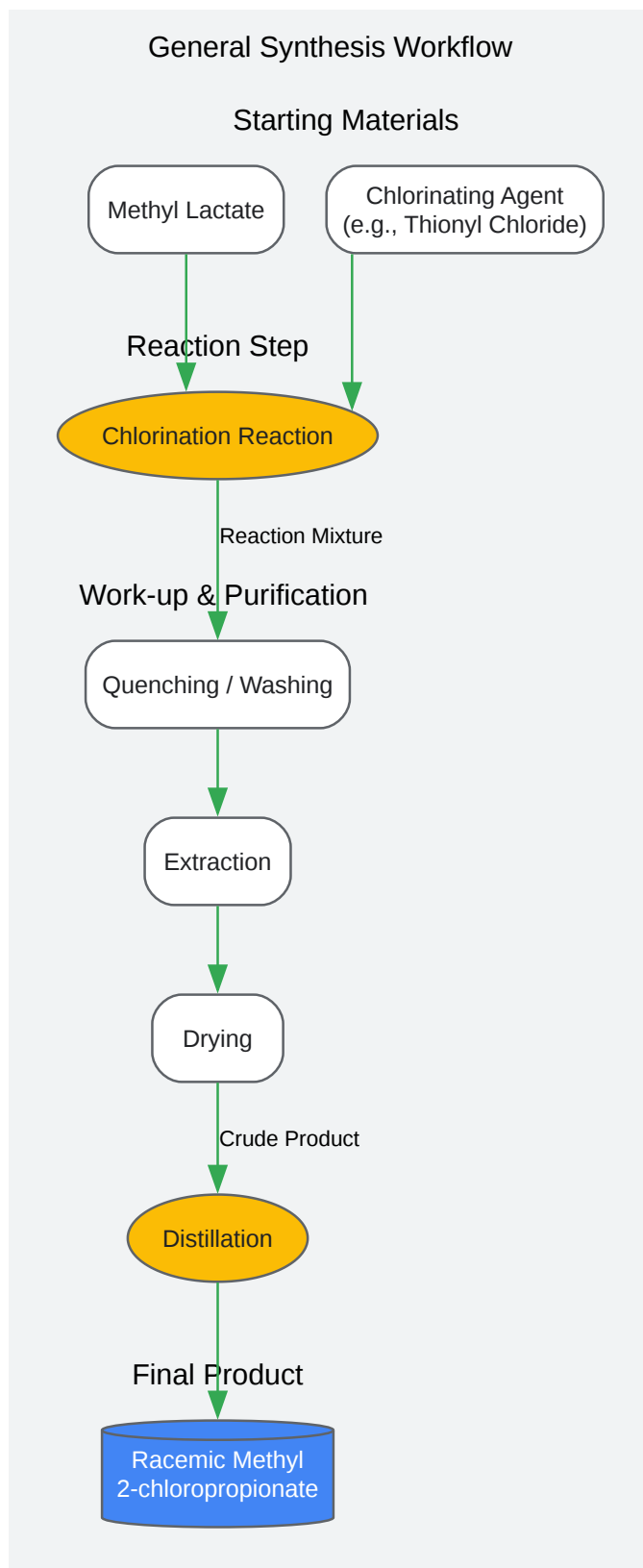
Experimental Protocol 2: Synthesis via Vilsmeier-Hack Reagent

This procedure utilizes a Vilsmeier-Hack reagent, prepared from bis(trichloromethyl)carbonate and a substituted amide, for the chlorination step. This method is often used for synthesizing specific enantiomers but can be adapted for the racemic mixture.

Procedure:

- Preparation of the Vilsmeier Reagent:
 - In a 500 mL four-necked flask, add 178.0 g (0.6 mol) of bis(trichloromethyl)carbonate.[\[14\]](#)
 - Cool the flask to 0-5°C using an ice-water bath.[\[14\]](#)
 - Dropwise, add 43.8 g (0.6 mol) of anhydrous N,N-dimethylformamide as the solvent. A significant temperature increase will be observed.[\[14\]](#)
 - Mechanically stir the mixture for 1-2 hours to obtain a colorless Vilsmeier reagent solution.[\[14\]](#)
- Synthesis of **Methyl 2-chloropropionate**:
 - To the prepared Vilsmeier reagent solution, add a small amount of a solvent such as dioxane.[\[14\]](#)
 - At a temperature of 20-30°C, add 62.4 g (0.6 mol) of methyl lactate dropwise using a constant pressure dropping funnel. The reaction is exothermic and will generate gas.[\[14\]](#)
 - After the addition is complete, raise the temperature to 55°C and stir for 8 hours to conduct the chlorination.[\[14\]](#)
 - Monitor the reaction progress using gas chromatography.[\[15\]](#)
- Work-up and Purification:
 - After the reaction is complete, cool the mixture.[\[14\]](#)

- Wash the resulting solution with water.[\[14\]](#)
- Separate the organic layer and purify by distillation to obtain **methyl 2-chloropropionate**.
[\[14\]](#)



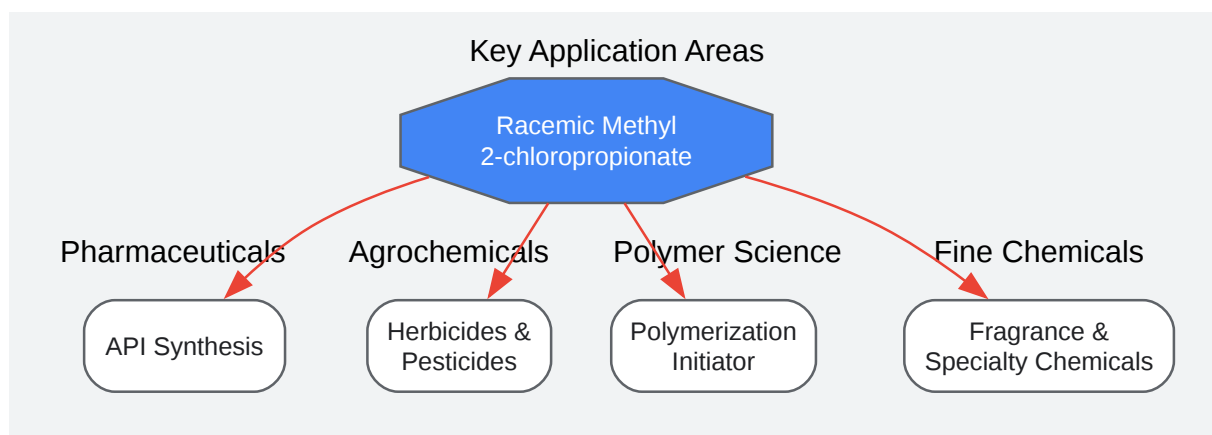
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Caption: General workflow for the synthesis of racemic **methyl 2-chloropropionate**.

Applications in Research and Development

Racemic **methyl 2-chloropropionate** is a key building block in organic synthesis, primarily due to the reactivity of its α -chlorine and carbonyl groups.[3]

- **Pharmaceutical Intermediates:** It serves as a precursor in the synthesis of various active pharmaceutical ingredients (APIs).[2][16] Its structure is incorporated into more complex molecules to achieve desired biological activity.
- **Agrochemical Synthesis:** The compound is utilized in the manufacturing of herbicides and pesticides.[2][16]
- **Polymer Chemistry:** It can be used as an initiator in polymerization reactions.[1]
- **Fine Chemicals and Fragrances:** It is also an intermediate in the production of specialty chemicals and fragrances.[2][3]



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Caption: Primary industrial and research applications of the title compound.

Safety and Handling

Racemic **methyl 2-chloropropionate** is a hazardous chemical that requires careful handling to minimize risk.

Table 3: GHS Hazard and Precautionary Information

Category	Code	Statement	Reference(s)
Hazard Class	Flam. Liq. 3	H226: Flammable liquid and vapour.	[16]
Skin Irrit. 2	H315: Causes skin irritation.	[16]	[16]
Eye Irrit. 2	H319: Causes serious eye irritation.	[16]	
STOT SE 3	H335: May cause respiratory irritation.	[16]	
Precautionary	Prevention	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[16]
P233: Keep container tightly closed.	[16]		[16]
P240: Ground and bond container and receiving equipment.	[16]		
P241: Use explosion-proof electrical/ventilating/lighting equipment.	[16]		
Response	P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.	[16]	
Storage	Store at +5°C to +30°C.	[16]	

Handling Recommendations:

- Handle in a well-ventilated place and wear suitable protective clothing, gloves, and eye/face protection.
- Avoid contact with skin and eyes and avoid inhalation of vapor or mist.
- Keep away from sources of ignition and take measures to prevent the build-up of electrostatic charge.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- The compound is stable under recommended storage conditions but is incompatible with strong oxidizing agents.[4]

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References

- 1. Page loading... [guidechem.com]
- 2. Methyl 2-chloropropionate - HEBEN [hb-p.com]
- 3. Page loading... [wap.guidechem.com]
- 4. CAS 17639-93-9: Methyl 2-chloropropionate | CymitQuimica [cymitquimica.com]
- 5. CN102381969A - Preparation method of methyl (S)-2-chloropropionate - Google Patents [patents.google.com]
- 6. Methyl 2-chloropropionate | C₄H₇ClO₂ | CID 28659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Methyl 2-chloropropionate(17639-93-9) 1H NMR [m.chemicalbook.com]
- 8. Page loading... [wap.guidechem.com]

- 9. Methyl 2-chloropropionate(17639-93-9) MS spectrum [chemicalbook.com]
- 10. Propanoic acid, 2-chloro-, methyl ester [webbook.nist.gov]
- 11. Methyl 2-chloropropanoate, (R)- | C₄H₇ClO₂ | CID 149593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. CN102775303A - Method for preparing S-methyl 2-chloropropionate - Google Patents [patents.google.com]
- 13. Page loading... [guidechem.com]
- 14. merckmillipore.com [merckmillipore.com]
- 15. EP0056981A1 - Process for the preparation of optically active 2-chloropropionic acid esters - Google Patents [patents.google.com]
- 16. researchgate.net [researchgate.net]
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